

Safety data sheet (MSDS) information for Sodium 4-bromobenzenesulfinate Dihydrate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	Sodium 4-bromobenzenesulfinate Dihydrate
Cat. No.:	B070765

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling of **Sodium 4-bromobenzenesulfinate Dihydrate**

Introduction: A Framework for Laboratory Safety and Efficacy

Sodium 4-bromobenzenesulfinate dihydrate (CAS No. 175278-64-5) is a sulfinate salt utilized in synthetic chemistry. For instance, it serves as a reagent in the palladium-catalyzed preparation of unsymmetrical internal alkynes and vinyl sulfones^[1]. For researchers and drug development professionals, understanding its chemical characteristics is intrinsically linked to ensuring its safe and effective use. This guide moves beyond a standard Safety Data Sheet (SDS) to provide a comprehensive technical framework for the handling, storage, and emergency management of this compound. The protocols and insights herein are designed to empower laboratory personnel with the knowledge to mitigate risks and maintain experimental integrity.

Chemical and Physical Identity

A foundational understanding of a chemical's properties is the first step in a robust safety assessment. **Sodium 4-bromobenzenesulfinate dihydrate** is a solid, typically appearing as a white powder^{[2][3]}. Its key identifiers and properties are summarized below.

Table 1: Physicochemical Properties of **Sodium 4-bromobenzenesulfinate Dihydrate**

Property	Value	Source(s)
CAS Number	175278-64-5	[1][2][4]
Molecular Formula	C ₆ H ₄ BrNaO ₂ S · 2H ₂ O	[2]
Molecular Weight	279.09 g/mol	[4]
Synonyms	4-Bromobenzenesulfinic acid sodium salt dihydrate, Sodium (4-bromophenyl)sulfinate dihydrate	[1][4]
Physical Form	Solid, Powder	[2][4]
Solubility	Soluble in water	[3]
Storage Temperature	Room Temperature, under inert atmosphere	[3][4]

The dihydrate nature of this salt indicates the presence of two water molecules per formula unit, which can influence its stability and reactivity.

Caption: Chemical structure of **Sodium 4-bromobenzenesulfinate Dihydrate**.

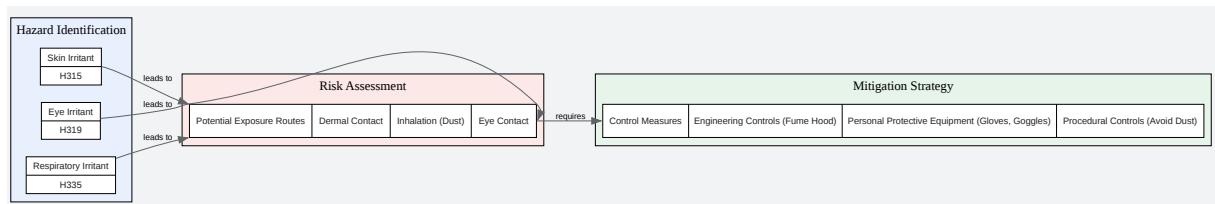
Hazard Identification and Risk Assessment

This compound is classified under the Globally Harmonized System (GHS) with a "Warning" signal word[4]. The primary hazards are associated with its irritant properties. A systematic approach to risk mitigation begins with understanding these hazards.

Table 2: GHS Hazard Classification

Classification	Hazard Code	Description	Source(s)
Skin Corrosion/Irritation	H315	Causes skin irritation	[1] [2] [4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[1] [2] [4]
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335	May cause respiratory irritation	[1] [2] [4]

The causality behind these classifications lies in the chemical's ability to disrupt biological tissues upon contact. For researchers, this translates to a tangible risk of dermatitis, eye damage, or respiratory discomfort if the powdered form is inhaled. The primary routes of exposure are dermal contact, eye contact, and inhalation of dust.



[Click to download full resolution via product page](#)

Caption: Logical workflow from hazard identification to risk mitigation strategy.

Safe Handling and Storage Protocols

Adherence to rigorous handling and storage protocols is non-negotiable for mitigating the identified risks. These protocols are a self-validating system for safety.

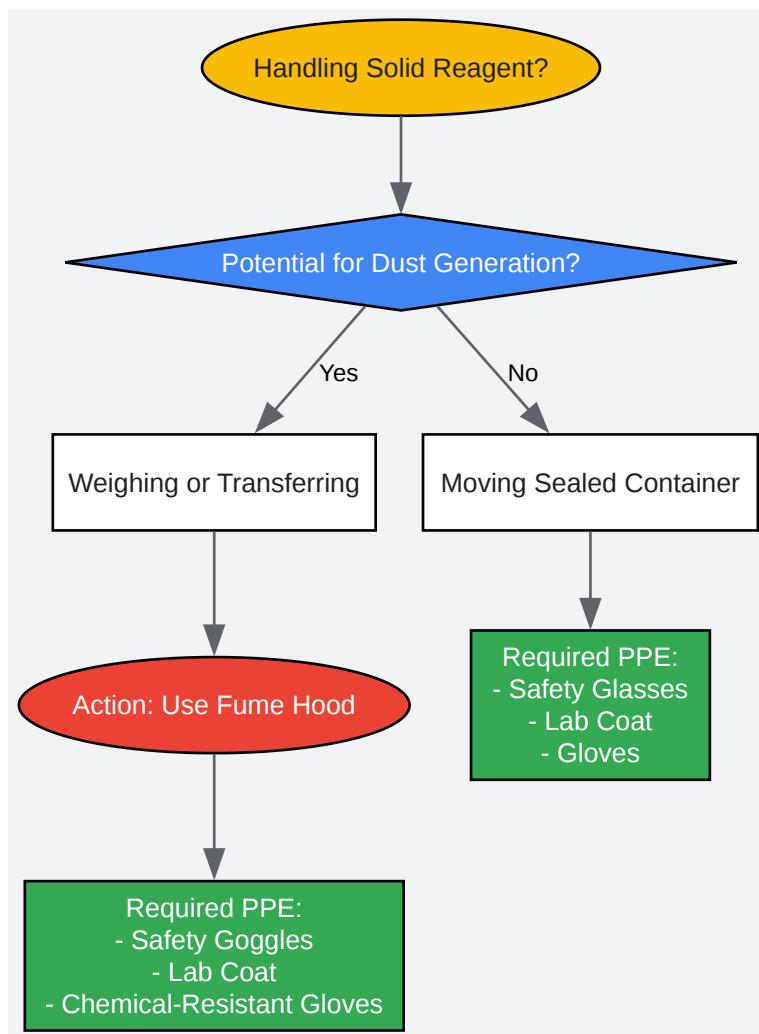
Engineering Controls and Work Practices

The primary engineering control is to handle the compound in a well-ventilated area, such as a certified chemical fume hood, especially when transferring or weighing the solid where dust formation is possible[2][5]. This directly addresses the inhalation hazard (H335). Work practices should always aim to minimize the generation of dust[2][6]. After handling, it is imperative to wash hands and any exposed skin thoroughly[2].

Personal Protective Equipment (PPE)

The selection of PPE is dictated by the specific hazards of the chemical. For **Sodium 4-bromobenzenesulfinate dihydrate**, the following are mandatory:

- Eye Protection: Wear chemical safety goggles or glasses that meet standards like OSHA's 29 CFR 1910.133 or European Standard EN166[7]. This is a direct countermeasure to the serious eye irritation hazard (H319).
- Hand Protection: Wear appropriate chemical-resistant gloves[2]. Gloves should be inspected for integrity before use and removed carefully to avoid skin contamination[2].
- Skin and Body Protection: A laboratory coat should be worn to prevent skin contact[2]. In cases of significant handling, additional protective clothing may be warranted.



[Click to download full resolution via product page](#)

Caption: Decision workflow for selecting appropriate PPE and engineering controls.

Storage Requirements

Proper storage is crucial for maintaining the chemical's integrity and preventing hazardous reactions.

- Conditions: Store in a cool, dry, and well-ventilated place[2][5][7]. An inert atmosphere is also recommended[4].
- Container: Keep the container tightly closed to prevent moisture absorption, as the compound is hygroscopic, and to prevent contamination[2].

- Incompatibilities: Store away from strong oxidizing agents, as they can react with the sulfinate group[2][7].

Emergency Procedures and First Aid

In the event of an exposure, immediate and correct action can significantly reduce harm.

Experimental Protocol: First Aid Response

- In Case of Eye Contact:
 - Immediately flush the eyes with copious amounts of water for at least 15 minutes, ensuring to rinse under the eyelids[2].
 - If contact lenses are present, remove them if it is safe and easy to do so. Continue rinsing[2].
 - Seek immediate medical attention[2][8].
- In Case of Skin Contact:
 - Immediately wash the affected area with plenty of soap and water for at least 15 minutes[2].
 - Remove any contaminated clothing and wash it before reuse[2].
 - If skin irritation develops or persists, seek medical attention[2][9].
- In Case of Inhalation:
 - Move the individual to fresh air and keep them in a position comfortable for breathing[2].
 - If the person feels unwell or if respiratory symptoms occur, call a poison center or doctor[2].
- In Case of Ingestion:
 - Clean the mouth with water and then have the person drink plenty of water[2].

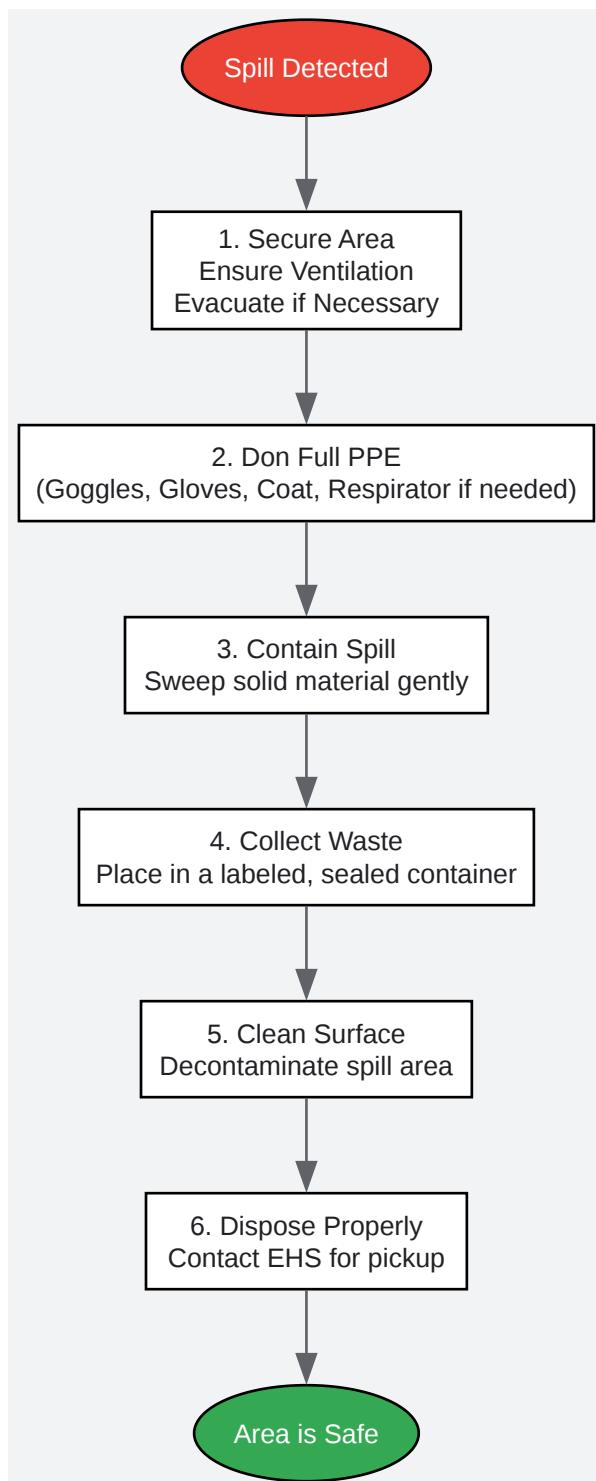
- Do not induce vomiting[10].
- Seek medical attention if symptoms occur[2].

Accidental Release and Disposal

A spill of this solid material requires a systematic and calm response to prevent wider contamination and exposure.

Experimental Protocol: Spill Containment and Cleanup

- Secure the Area: Ensure adequate ventilation. For a significant spill, evacuate non-essential personnel from the area.
- Don Appropriate PPE: Before approaching the spill, equip yourself with the PPE detailed in Section 3.2 (goggles, gloves, lab coat, and if dust is significant, respiratory protection)[2][6].
- Contain and Clean:
 - Gently sweep or shovel the spilled solid material into a suitable, labeled container for disposal[2][6].
 - Crucially, avoid actions that generate dust[2]. Do not use compressed air for cleanup.
 - Once the bulk material is collected, clean the affected area.
- Disposal:
 - Dispose of the collected waste and any contaminated cleaning materials through an approved waste disposal plant[2]. Do not allow the chemical to enter drains or surface water[2].



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow for the safe management of an accidental release.

Stability and Reactivity Profile

For the drug development professional, understanding a compound's stability is key to designing experiments and interpreting results.

- Stability: **Sodium 4-bromobenzenesulfinate dihydrate** is stable under normal storage and handling conditions[2].
- Reactivity: The primary chemical hazard is its reactivity with strong oxidizing agents[2]. Contact with these materials should be avoided.
- Hazardous Decomposition Products: When subjected to thermal decomposition, such as in a fire, this compound can release hazardous and irritating gases and vapors. These include carbon monoxide (CO), carbon dioxide (CO₂), sulfur oxides (SO_x), sodium oxides, and hydrogen bromide (HBr)[2]. Firefighting measures should utilize dry chemical, CO₂, water spray, or alcohol-resistant foam, and firefighters must wear self-contained breathing apparatus[2].

Conclusion

The safe and effective use of **Sodium 4-bromobenzenesulfinate Dihydrate** in a research and development setting is predicated on a thorough understanding of its hazard profile and the diligent application of established safety protocols. By integrating the principles of engineering controls, appropriate personal protective equipment, and procedural discipline, researchers can confidently manage the risks of skin, eye, and respiratory irritation. The information presented in this guide serves as a critical resource for fostering a culture of safety and scientific integrity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Bromobenzenesulfinic acid sodium salt dihydrate, 97% | Fisher Scientific [fishersci.ca]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]

- 3. 175278-64-5 CAS MSDS (4-BROMOBENZENESULFINIC ACID SODIUM SALT DIHYDRATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. 4-Bromobenzenesulfinic acid sodium salt dihydrate | 175278-64-5 [sigmaaldrich.com]
- 5. static.cymitquimica.com [static.cymitquimica.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. schc.org [schrhc.org]
- 9. lobachemie.com [lobachemie.com]
- 10. Request Rejected [products.bradyindustries.com]
- To cite this document: BenchChem. [Safety data sheet (MSDS) information for Sodium 4-bromobenzenesulfinate Dihydrate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b070765#safety-data-sheet-msds-information-for-sodium-4-bromobenzenesulfinate-dihydrate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

